

An In-depth Technical Guide to the Safe Handling of 4-(Bromomethyl)heptane

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Compound of Interest

Compound Name: 4-(Bromomethyl)heptane

Cat. No.: B182186

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the safety precautions, handling protocols, and emergency procedures for **4-(Bromomethyl)heptane** (CAS No. 101654-29-9). This document is intended for laboratory personnel, including researchers, scientists, and professionals in the field of drug development, who may handle this compound. The guide details the known physical, chemical, and toxicological properties of **4-(Bromomethyl)heptane**, outlines standard operating procedures for its safe use, and provides clear instructions for spill management and waste disposal. All quantitative data are presented in tabular format for ease of reference, and key procedural workflows are visualized using diagrams.

Chemical and Physical Properties

4-(Bromomethyl)heptane is a halogenated alkane. While extensive experimental data is not readily available in public literature, the following tables summarize the computed and predicted properties of this compound. It is crucial to handle this chemical with the assumption that these values are estimates and may vary.

Table 1: General and Physical Properties of **4-(Bromomethyl)heptane**

Property	Value	Source
Molecular Formula	C ₈ H ₁₇ Br	[1][2]
Molecular Weight	193.12 g/mol	[1]
Appearance	Pale-yellow to Yellow-brown Liquid	[3]
Boiling Point	190.8 ± 8.0 °C (Predicted)	[4][5]
Density	1.108 ± 0.06 g/cm ³ (Predicted)	[4][5]
Storage Temperature	Room Temperature or 2-8 °C	[3][4][6]

Table 2: Computed Toxicological and Safety-Related Properties

Property	Value	Source
XLogP3-AA (Octanol-Water Partition Coefficient)	4.1	[1]
Hydrogen Bond Donor Count	0	[2]
Hydrogen Bond Acceptor Count	0	[2]
Rotatable Bond Count	5	[2]
Exact Mass	192.05136 Da	[1]
Topological Polar Surface Area	0 Å ²	[1]
Heavy Atom Count	9	[2]

Hazard Identification and GHS Classification

4-(Bromomethyl)heptane is classified as a hazardous substance. All personnel must be thoroughly familiar with its potential dangers before handling.

Table 3: GHS Hazard Classification for **4-(Bromomethyl)heptane**

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor[1]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[1]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[1]
Acute Toxicity, Oral (some sources)	4	H302: Harmful if swallowed[3]
Skin Corrosion/Irritation (some sources)	1B	H314: Causes severe skin burns and eye damage[3]

Pictograms:

Signal Word: Warning[1] or Danger[3] (depending on the supplier's classification)

Experimental Protocols

The following protocols are designed to ensure the safe handling of **4-(Bromomethyl)heptane** in a laboratory setting. These should be adapted to the specific requirements of individual experiments and institutional safety policies.

Personal Protective Equipment (PPE)

A risk assessment should always be conducted before beginning any procedure. The minimum required PPE for handling **4-(Bromomethyl)heptane** includes:

- **Eye Protection:** Safety glasses with side shields or chemical splash goggles are mandatory. A face shield should be worn when there is a significant risk of splashing.
- **Hand Protection:** Chemical-resistant gloves, such as nitrile or neoprene, must be worn. Inspect gloves for any signs of degradation or perforation before use.

- **Body Protection:** A flame-resistant laboratory coat is required. For larger quantities or procedures with a higher splash risk, a chemical-resistant apron should be worn over the lab coat.
- **Respiratory Protection:** All handling of **4-(Bromomethyl)heptane** should be performed within a certified chemical fume hood to avoid inhalation of vapors. If engineering controls are insufficient, a respirator with an appropriate organic vapor cartridge may be necessary.^[7]

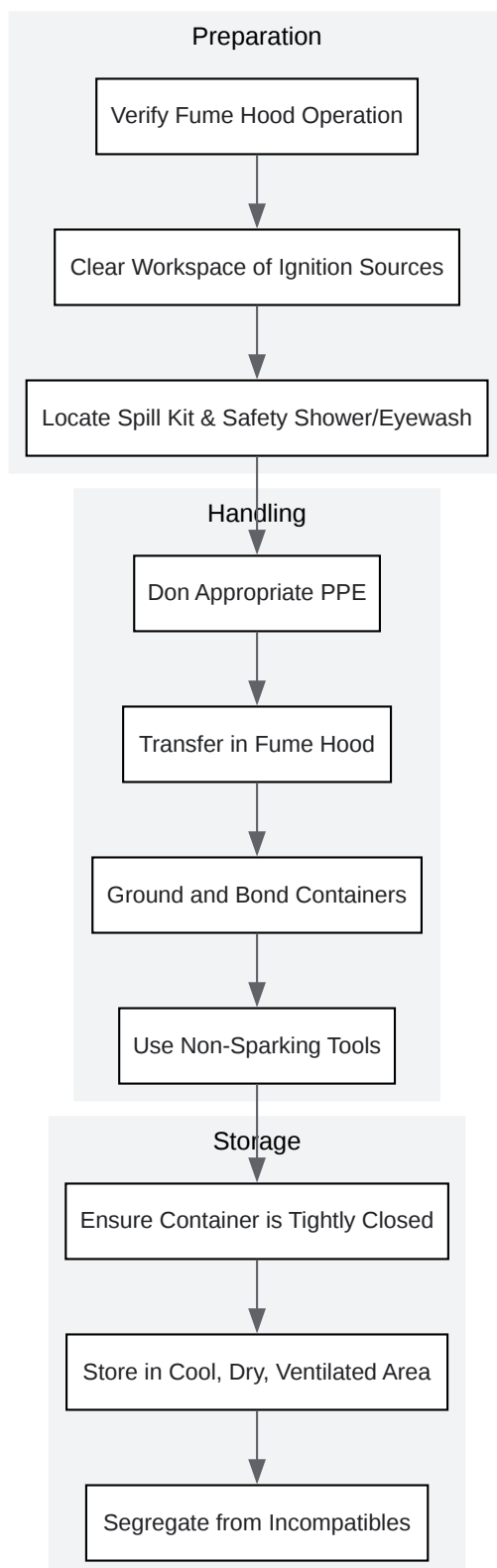
General Handling and Storage Protocol

4-(Bromomethyl)heptane is a flammable liquid that is also an irritant. Some sources indicate it may be corrosive. Therefore, it requires careful handling and storage.

Protocol:

- **Preparation:**
 - Ensure a certified chemical fume hood is operational.
 - Clear the work area of all unnecessary items, especially ignition sources.
 - Have a spill kit readily accessible.
 - Ensure an emergency eyewash and safety shower are within a 10-second travel distance.^[7]
- **Handling:**
 - Ground and bond containers when transferring the liquid to prevent static discharge.
 - Use only non-sparking tools.
 - Avoid contact with skin, eyes, and clothing.^[7]
 - Do not breathe vapors or mists.
- **Storage:**
 - Store in a tightly closed, properly labeled container.

- Keep in a cool, dry, and well-ventilated area.[\[7\]](#)
- Store away from heat, sparks, open flames, and other ignition sources.
- Segregate from incompatible materials, such as strong oxidizing agents.



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Caption: Workflow for the safe handling and storage of **4-(Bromomethyl)heptane**.

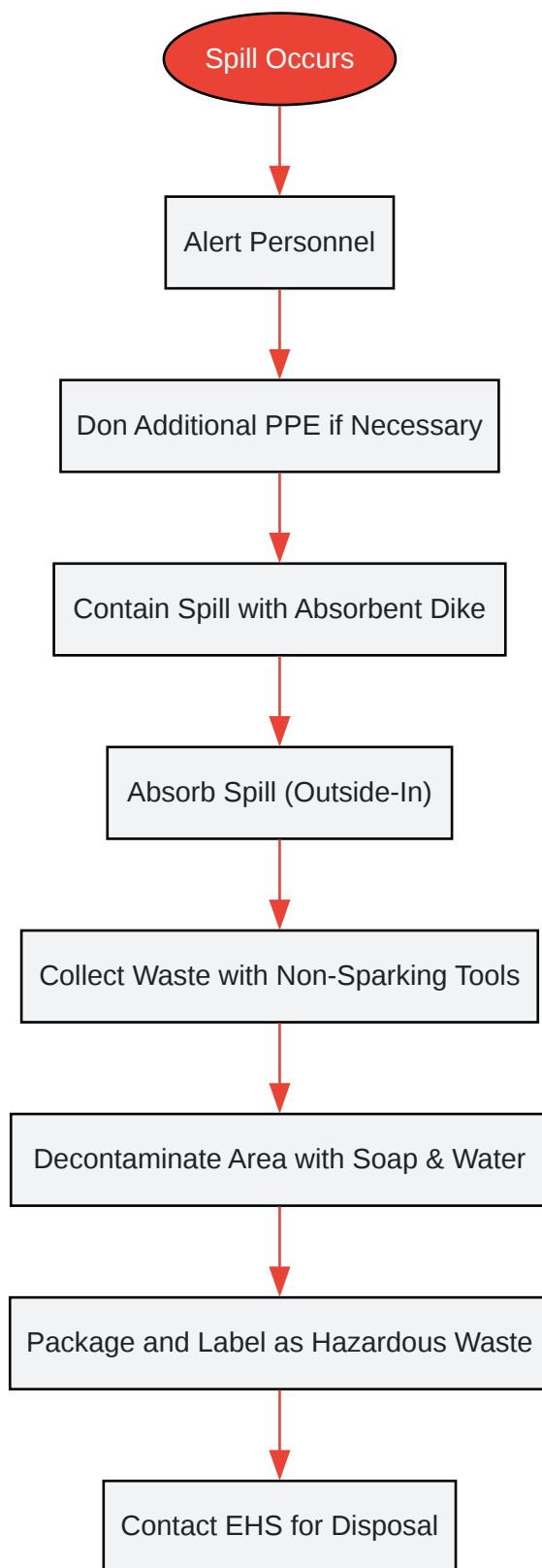
Spill Cleanup Protocol

In the event of a spill, prompt and appropriate action is critical to mitigate hazards.

Protocol for a small spill (less than 100 mL) within a fume hood:

- Alert Personnel: Immediately alert others in the laboratory.
- Containment:
 - If safe to do so, use an inert absorbent material (e.g., vermiculite, sand, or commercial spill pads) to dike the spill and prevent it from spreading.
 - Do not use combustible materials like paper towels to absorb the bulk of the spill.
- Absorption:
 - Cover the spill with the absorbent material, working from the outside in.
- Collection:
 - Using non-sparking tools (e.g., a plastic scoop), carefully collect the absorbed material.
 - Place the material into a labeled, sealable container for hazardous waste.
- Decontamination:
 - Wipe the spill area with a cloth or sponge dampened with a soap and water solution.
 - Place all contaminated cleaning materials into the hazardous waste container.
- Disposal:
 - Seal and label the hazardous waste container.
 - Arrange for disposal through your institution's environmental health and safety (EHS) office.

For large spills, or any spill outside of a fume hood, evacuate the area immediately and contact your institution's emergency response team.



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Caption: Emergency response workflow for a small chemical spill.

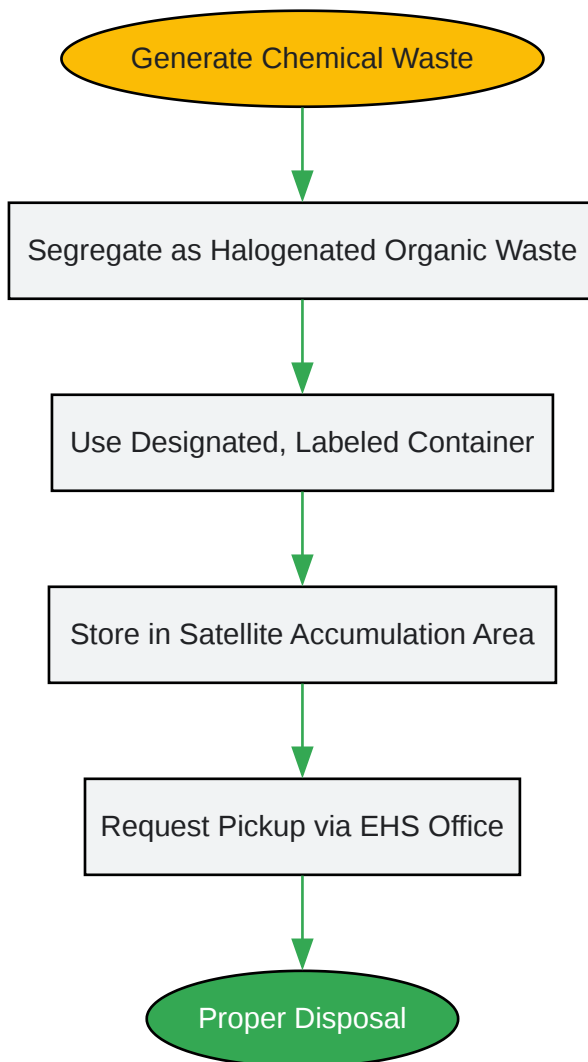
Waste Disposal Protocol

4-(Bromomethyl)heptane and any materials contaminated with it must be disposed of as hazardous waste.

Protocol:

- Segregation:
 - Collect waste **4-(Bromomethyl)heptane** and contaminated materials in a dedicated, properly labeled hazardous waste container.
 - This compound is a halogenated organic waste and should not be mixed with non-halogenated waste streams.
- Container:
 - Use a chemically resistant container with a secure, tight-fitting lid.
 - Ensure the container is in good condition and not leaking.
- Labeling:
 - Clearly label the container with "Hazardous Waste" and the full chemical name: "**4-(Bromomethyl)heptane**".
 - List all components and their approximate percentages if it is a mixed waste stream.
- Storage of Waste:
 - Store the waste container in a designated satellite accumulation area.
 - Keep the container closed except when adding waste.
- Disposal:

- Arrange for pickup and disposal through your institution's EHS office. Do not pour **4-(Bromomethyl)heptane** down the drain.



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